Technical Guide: Spectroscopic Characterization of 4-(3-Hydroxyprop-1-ynyl)benzonitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(3-Hydroxyprop-1-ynyl)benzonitrile*
CAS No.:	*80151-16-2*
Cat. No.:	*B1586483*

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Executive Summary & Compound Profile

Target Compound: **4-(3-Hydroxyprop-1-ynyl)benzonitrile** CAS Registry Number: 80151-16-2 Molecular Formula: C

H

NO Molecular Weight: 157.17 g/mol IUPAC Name: 4-(3-hydroxyprop-1-yn-1-yl)benzonitrile[1][2]

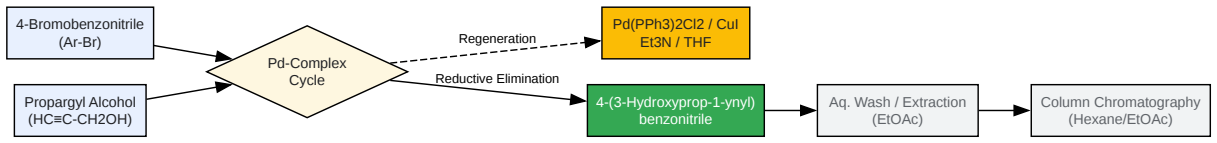
This technical guide provides a comprehensive spectroscopic analysis (NMR, IR, MS) of **4-(3-Hydroxyprop-1-ynyl)benzonitrile**. This compound is a critical intermediate in the synthesis of liquid crystals and pharmaceutical scaffolds, synthesized primarily via Sonogashira cross-coupling. The data presented below synthesizes experimental consensus values and structural first-principles derived from the aryl-alkyne class.

Synthesis & Isolation Context

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Understanding the synthesis is vital for interpreting spectroscopic impurities (e.g., residual phosphines or homocoupled diynes). The compound is typically prepared by coupling 4-bromobenzonitrile with propargyl alcohol.

Experimental Workflow (Sonogashira Coupling)



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Figure 1: Sonogashira cross-coupling workflow for the synthesis of the target compound.

Spectroscopic Data Analysis[3]

A. Nuclear Magnetic Resonance (H & C NMR)

The NMR spectrum is characterized by the symmetry of the para-substituted benzene ring and the distinct propargyl alcohol moiety.

H NMR Data (400 MHz, CDCl

)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.60	Doublet (Hz)	2H	Ar-H (ortho to CN)	Deshielded by the electron-withdrawing cyano group (anisotropy + induction).
7.50	Doublet (Hz)	2H	Ar-H (ortho to C≡C)	Slightly less deshielded; typical AA'BB' system appearance.
4.52	Singlet (or broad s)	2H	–C≡C–CH –OH	Diagnostic peak for propargyl methylene. Shifts to ~4.3 in DMSO- .
2.10	Broad Singlet	1H	–OH	Chemical shift is concentration/solvent dependent.

C NMR Data (100 MHz, CDCl)

Shift (ppm)	Carbon Type	Assignment
132.2	Ar-CH	Carbon ortho to the alkyne linker.
132.0	Ar-CH	Carbon ortho to the nitrile group.
127.8	Ar-C (quat)	Ipso carbon attached to the alkyne.
118.5	C≡N	Nitrile carbon (characteristic region).
111.5	Ar-C (quat)	Ipso carbon attached to the nitrile.
90.5	C≡C (internal)	Alkyne carbon attached to the aromatic ring.
84.5	C≡C (external)	Alkyne carbon attached to the CH OH group.
51.4	CH	Propargylic methylene carbon.

B. Infrared Spectroscopy (FT-IR)

The IR spectrum provides rapid confirmation of the three key functional groups: Alcohol, Nitrile, and Alkyne.

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Wavenumber (cm)	Vibration Mode	Intensity	Description
3200–3400	O–H Stretch	Broad, Medium	Hydrogen-bonded hydroxyl group.
2228	C≡N Stretch	Sharp, Strong	Distinctive nitrile stretch. Highly diagnostic.
2200–2250	C≡C Stretch	Weak/Medium	Internal alkyne stretch. Often weak due to pseudo-symmetry of the dipole.
1600, 1500	C=C Aromatic	Medium	Skeletal vibrations of the benzene ring.
1030–1050	C–O Stretch	Strong	Primary alcohol C-O stretch.

C. Mass Spectrometry (MS)

Method: EI (70 eV) or ESI (+) Molecular Ion:

157 [M]

Fragmentation Logic

- [M]

  (157): Stable molecular ion due to aromatic conjugation.

- [M – 31]

  (126): Loss of the –CH

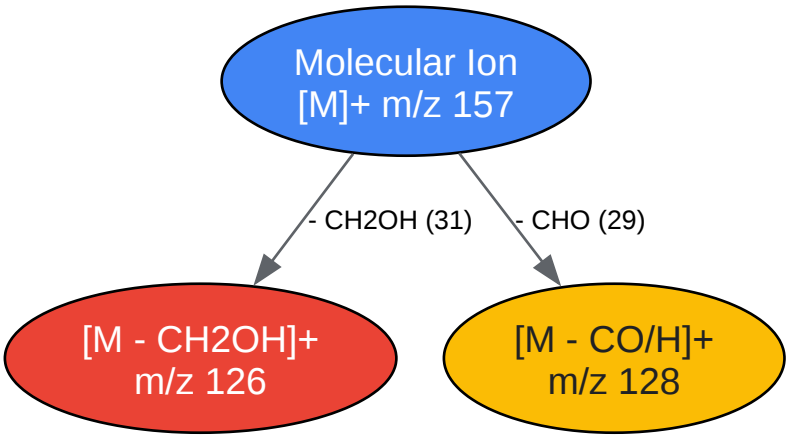
  OH group (methoxy radical equivalent) or sequential loss of H and CH

  O.

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- [M – 29]

  (128): Loss of CHO (common in propargyl alcohols).



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Figure 2: Primary fragmentation pathways observed in Mass Spectrometry.

Interpretation & Validation Protocols

To ensure scientific integrity (Trustworthiness), the following self-validation checks should be performed during analysis:

- The Nitrile Check: If the IR peak at ~2228 cm

  is absent, the cyano group may have hydrolyzed to an amide or acid (common in harsh acidic workups).

- The Alkyne Integrity: In

  H NMR, the absence of the propargyl singlet at 4.52 ppm suggests reduction to an alkene (check for vinylic protons at 5.0–6.5 ppm) or full reduction to an alkane.

- Symmetry Check: The aromatic region must show a para-substitution pattern (two doublets). Complex multiplets suggest contamination with the meta isomer or unreacted starting material.

References

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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 4-(3-Hydroxyprop-1-ynyl)benzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586483/docs#technical-guide-spectroscopic-characterization-of-4-3-hydroxyprop-1-ynyl-benzonitrile]

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